

Technical Support Center: Managing Chlorodiisopropylphosphine

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Compound of Interest

Compound Name: Chlorodiisopropylphosphine

Cat. No.: B1205602

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This guide provides essential information, troubleshooting advice, and safety protocols for laboratory personnel working with **Chlorodiisopropylphosphine**. Given its pyrophoric nature, strict adherence to these procedures is critical to ensure safety and experimental success.

Frequently Asked Questions (FAQs)

Q1: What is **Chlorodiisopropylphosphine** and what are its primary hazards?

Chlorodiisopropylphosphine, with the chemical formula $[(CH_3)_2CH]_2PCl$, is a colorless organophosphorus liquid.^[1] Its primary hazards are its pyrophoric nature, meaning it can ignite spontaneously on contact with air, and its violent reaction with water.^{[1][2][3][4][5]} It is also classified as a highly flammable and corrosive substance, capable of causing severe skin burns and eye damage.^[6]

Q2: What are the main applications of **Chlorodiisopropylphosphine** in research?

It is primarily used as a reagent to prepare tertiary phosphines and phosphinite ligands for transition metal complexes, which are important in catalysis.^{[1][7][8]} Common applications include its use in synthesizing phosphine ligands, flame retardants, and as a reagent in various chemical transformations, including Grignard reactions and cyclometalation processes.^{[7][8]}

Q3: How should **Chlorodiisopropylphosphine** be stored?

It must be stored under an inert atmosphere, such as nitrogen or argon, to prevent contact with air and moisture.^{[2][5][9][10]} The storage area should be cool, dry, well-ventilated, and away from heat, sparks, open flames, and incompatible materials like oxidizers.^{[2][3][9]} Always ensure the container is tightly sealed.^[2]

Q4: What personal protective equipment (PPE) is required when handling this reagent?

Appropriate PPE is mandatory. This includes:

- Eye Protection: Chemical splash goggles and a face shield.^{[3][5][11]}
- Skin Protection: A flame-resistant (FR) lab coat (e.g., Nomex) is required.^{[10][11][12]} Clothing made of natural fibers should be worn underneath, as synthetic fibers can melt.^{[12][13]}
- Gloves: Double gloving is recommended, with nitrile gloves worn underneath neoprene or other chemically resistant gloves.^{[5][10][11]}

Quantitative Data Summary

The physical and safety properties of **Chlorodiisopropylphosphine** are summarized below.

Property	Value	Source(s)
Chemical Formula	C ₆ H ₁₄ ClP	^[1]
Molar Mass	152.60 g/mol	^[1]
Appearance	Colorless liquid	^{[1][7]}
Density	0.959 g/mL at 25 °C	^[1]
Boiling Point	46-47 °C at 10 mmHg / 69 °C at 33 mmHg	^[1]
Flash Point	4 °C (39.2 °F) - closed cup	
Solubility	Reacts with water	^[1]
GHS Hazard Statements	H225 (Highly flammable), H314 (Causes severe burns)	^{[1][6]}

Troubleshooting Guide

Q1: My syringe needle is clogged with a white solid during transfer. What should I do?

This is likely due to exposure to trace amounts of air or moisture, causing the reagent to react and form phosphine oxides or other byproducts.

- Immediate Action: Do NOT attempt to force the plunger. This can create a pressure buildup and cause the syringe to fail, leading to a spill and potential fire.
- Solution: Carefully withdraw the needle from your reaction vessel and point it into the inert headspace of a flask containing a quenching solution (e.g., isopropanol) or dry sand. Slowly and carefully attempt to eject the blockage into the quenching medium. If the clog cannot be cleared, the entire syringe should be carefully submerged in a quenching bath.^[9]

Q2: I see smoke or a spark at the tip of the needle when pulling it from the reagent bottle septum. What happened?

A small amount of reagent on the needle tip reacted with the atmosphere. This highlights the extreme reactivity of the compound.

- Prevention: When withdrawing the syringe, pull a small amount of inert gas (headspace) from the bottle into the syringe after drawing the liquid.^{[9][13]} This "inert gas buffer" ensures that no reagent is left in the needle tip, preventing exposure to air upon withdrawal.
- Immediate Action: Have a beaker of dry sand or a quenching solution nearby. If a fire starts on the needle tip, it can be extinguished by plunging it into the sand.

Q3: A small spill occurred in the fume hood. How do I clean it up?

- DO NOT USE WATER OR PAPER TOWELS. Paper towels are combustible and will likely ignite.^{[12][13]}
- Solution: Immediately smother the spill with a dry, non-reactive material like dry sand, sodium bicarbonate, or powdered limestone.^{[13][14]} This will contain the spill and extinguish any fire. The contaminated absorbent should then be collected into a designated waste

container, and the area can be further decontaminated by carefully quenching with isopropanol.^[10]

Q4: The reagent in the bottle has turned yellow or contains solid precipitates. Is it still usable?

This indicates degradation, likely from slow contamination with air or moisture over time. While it may still contain active reagent, the purity is compromised, and it may be more hazardous due to the presence of finely divided, potentially more pyrophoric byproducts.

- Recommendation: It is safest to discard the degraded reagent. The bottle should be quenched and disposed of according to your institution's hazardous waste procedures.^[10] Do not open a container with unknown solids or pressure buildup.

Experimental Protocols

Protocol 1: Safe Transfer of Chlorodiisopropylphosphine via Syringe

This protocol outlines the standard procedure for transferring small to moderate volumes (<50 mL) of the reagent using a gas-tight syringe under an inert atmosphere.

Materials:

- Sure/Seal™ bottle of **Chlorodiisopropylphosphine**
- Inert gas source (Nitrogen or Argon) with a bubbler
- Dry, gas-tight syringe with a Luer-lock fitting
- Long, dry needle (e.g., 18-21 gauge)
- Oven-dried reaction flask with a rubber septum
- Clamps and stands

Procedure:

- Preparation: Ensure all glassware, the syringe, and needle are completely dry, either by oven-drying or flame-drying under vacuum.[\[4\]](#)[\[5\]](#)[\[12\]](#) Assemble the reaction flask and purge with inert gas.
- Secure Reagent Bottle: Clamp the Sure/Seal™ bottle securely to a stand within a fume hood.[\[3\]](#)[\[5\]](#)[\[12\]](#) Do not hold the bottle by hand during the transfer.[\[12\]](#)
- Inert Gas Purge: Puncture the bottle's septum with a needle connected to the inert gas line, ensuring the needle tip is in the headspace, not the liquid. Puncture the septum of the reaction flask with a separate needle connected to a bubbler to vent pressure.
- Pressurize Slightly: Establish a slight positive pressure of inert gas in the reagent bottle. This will aid in filling the syringe.
- Withdraw Reagent:
 - Purge the dry syringe with inert gas 2-3 times.
 - Insert the needle through the septum into the reagent bottle, ensuring the tip is below the liquid level.
 - Slowly draw the desired volume of liquid into the syringe. The slight positive pressure should help the syringe fill easily.
 - Once the volume is acquired, raise the needle tip into the headspace and pull about 1-2 mL of inert gas into the syringe.[\[9\]](#) This creates a protective gas buffer.
- Transfer to Flask: Withdraw the needle from the reagent bottle and quickly insert it into the septum of the reaction flask. Depress the plunger to deliver the reagent, followed by the inert gas buffer to ensure the needle is cleared.
- Rinsing: After transfer, rinse the syringe and needle immediately by drawing up a dry, inert solvent (e.g., hexane, toluene) and expelling it into a separate flask for quenching. Repeat this rinse three times.[\[9\]](#)[\[10\]](#) The rinsate must be quenched as described in Protocol 2.

Protocol 2: Quenching and Disposal of Residual Reagent

This protocol describes how to safely neutralize (quench) residual **Chlorodiisopropylphosphine** in apparatus or as waste.

Materials:

- Flask containing residual reagent or rinsate
- Inert gas source
- Stir plate and stir bar
- Dropping funnel or syringe pump
- Cooling bath (ice/water)
- Isopropanol (or another secondary alcohol)
- Methanol
- Water

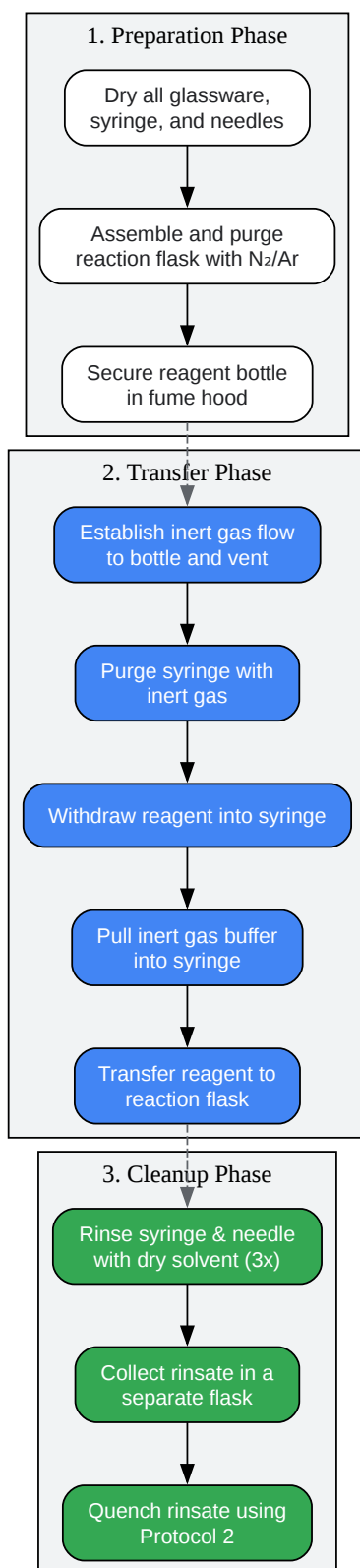
Procedure:

- Setup: Place the flask to be quenched in a cooling bath on a stir plate within a fume hood.^[9]^[14] Ensure the flask is under a positive pressure of inert gas with an outlet to a bubbler to vent any gases produced.^[14]^[15]
- Dilution: Dilute the residual reagent significantly with an inert, high-boiling solvent like heptane or toluene.^[9] Avoid low-boiling solvents like ether or pentane.^[9]
- Initial Quench: Slowly add isopropanol dropwise via a dropping funnel or syringe pump with vigorous stirring.^[9]^[14] Isopropanol is used first as it reacts less violently than water.^[14] Maintain the temperature below 25 °C. If the reaction becomes too vigorous, stop the addition until it subsides.

- Secondary Quench: Once the addition of isopropanol no longer produces a noticeable reaction, switch to a more reactive quencher. Slowly add methanol.[\[9\]](#)
- Final Quench: After the methanol addition is complete and the reaction has ceased, add water dropwise to ensure all pyrophoric material has been destroyed.[\[9\]](#)
- Final Stir: Remove the cooling bath and allow the mixture to warm to room temperature. Let it stir for several hours to ensure the reaction is complete.[\[14\]](#)
- Disposal: The resulting neutralized solution can be disposed of as hazardous waste according to institutional guidelines.[\[10\]](#)

Visualizations

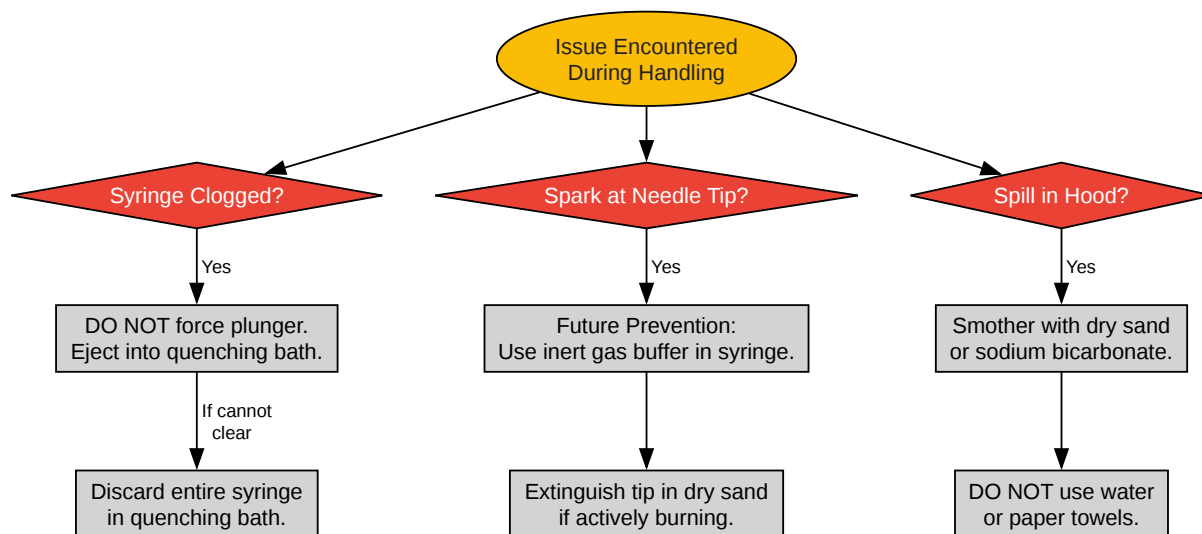
Workflow for Safe Reagent Transfer



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Caption: Workflow for the safe transfer of **Chlorodiisopropylphosphine**.

Troubleshooting Decision Tree



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Caption: Decision tree for troubleshooting common laboratory issues.

Quenching Process Reaction Pathway



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Caption: Simplified reaction pathway for quenching **Chlorodiisopropylphosphine**.

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